

Thonzylamine Hydrochloride: A Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name: Thonzylamine

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An In-depth Review of its Chemical Structure, Properties, and Pharmacological Profile

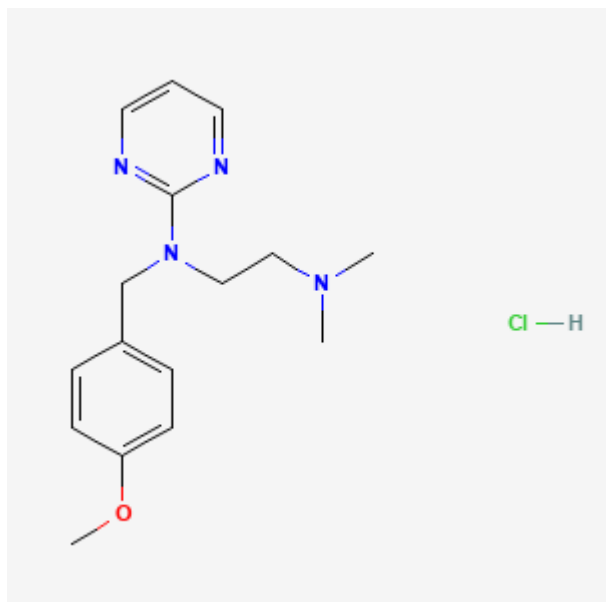
Abstract

Thonzylamine hydrochloride is a first-generation antihistamine of the ethylenediamine class, recognized for its competitive antagonism of histamine H1 receptors. This technical guide provides a comprehensive overview of its chemical structure, physicochemical properties, and pharmacological characteristics. Detailed experimental protocols for the determination of key properties and a description of its synthesis are provided for researchers. Furthermore, the guide elucidates the mechanism of action through the histamine H1 receptor signaling pathway, visualized using a detailed diagram. This document is intended to serve as a valuable resource for scientists and professionals engaged in drug discovery and development.

Chemical Structure and Identification

Thonzylamine hydrochloride is the hydrochloride salt of **thonzylamine**. Its chemical structure is characterized by a pyrimidine ring and a methoxy-substituted benzyl group linked by an ethylenediamine backbone.

Chemical Structure:

Table 1: Chemical Identification of **Thonzylamine** Hydrochloride

Identifier	Value	Citation
IUPAC Name	N'-[(4-methoxyphenyl)methyl]-N,N-dimethyl-N'-pyrimidin-2-ylethane-1,2-diamine;hydrochloride	[1]
CAS Number	63-56-9	[1]
Molecular Formula	C ₁₆ H ₂₃ ClN ₄ O	[1]
SMILES	CN(C)CCN(CC1=CC=C(C=C1)OC)C2=NC=CC=N2.Cl	[1]
InChI Key	HRYJPHOTGFERGT-UHFFFAOYSA-N	[1]

Physicochemical Properties

Thonzylamine hydrochloride is a white crystalline powder. A summary of its key physicochemical properties is presented in Table 2.

Table 2: Physicochemical Properties of **Thonzylamine** Hydrochloride

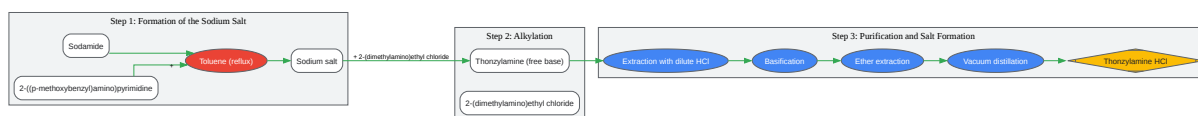
Property	Value	Citation
Molecular Weight	322.83 g/mol	
Melting Point	173-176 °C	
Solubility	Freely soluble in water; soluble in alcohol and chloroform; practically insoluble in ether.	
pKa (Strongest Basic)	8.62 (Predicted)	
LogP	2.4 (Predicted)	
Appearance	White crystalline powder with a faint odor.	
pH (2% aqueous solution)	5.1-5.7	

Experimental Protocols

Synthesis of Thonzylamine Hydrochloride

A representative synthesis of **thonzylamine** hydrochloride involves the reaction of 2-((p-methoxybenzyl)amino)pyrimidine with sodamide, followed by treatment with 2-(dimethylamino)ethyl chloride.

Experimental Workflow for Thonzylamine Synthesis



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Caption: Synthetic route to **Thonzylamine** Hydrochloride.

Determination of Melting Point

The melting point of **thonzylamine** hydrochloride can be determined using the capillary melting point method.

Methodology:

- A small, finely powdered sample of **thonzylamine** hydrochloride is packed into a capillary tube, sealed at one end.
- The capillary tube is placed in a melting point apparatus.
- The sample is heated at a controlled rate.
- The temperature at which the substance begins to melt and the temperature at which it becomes completely liquid are recorded as the melting range.

Determination of Solubility

The solubility of **thonzylamine** hydrochloride in various solvents can be determined using the shake-flask method.

Methodology:

- An excess amount of **thonzylamine** hydrochloride is added to a known volume of the solvent (e.g., water, ethanol, chloroform, ether) in a sealed flask.
- The flask is agitated at a constant temperature until equilibrium is reached.
- The solution is filtered to remove undissolved solid.
- The concentration of **thonzylamine** hydrochloride in the filtrate is determined using a suitable analytical method, such as UV-Vis spectrophotometry.

Determination of pKa

The pKa of **thonzylamine** hydrochloride can be determined by potentiometric titration.

Methodology:

- A standard solution of **thonzylamine** hydrochloride is prepared in water.
- The solution is titrated with a standard solution of a strong base (e.g., NaOH).
- The pH of the solution is measured after each addition of the titrant using a calibrated pH meter.
- A titration curve (pH vs. volume of titrant) is plotted.
- The pKa is determined from the pH at the half-equivalence point.

Pharmacology

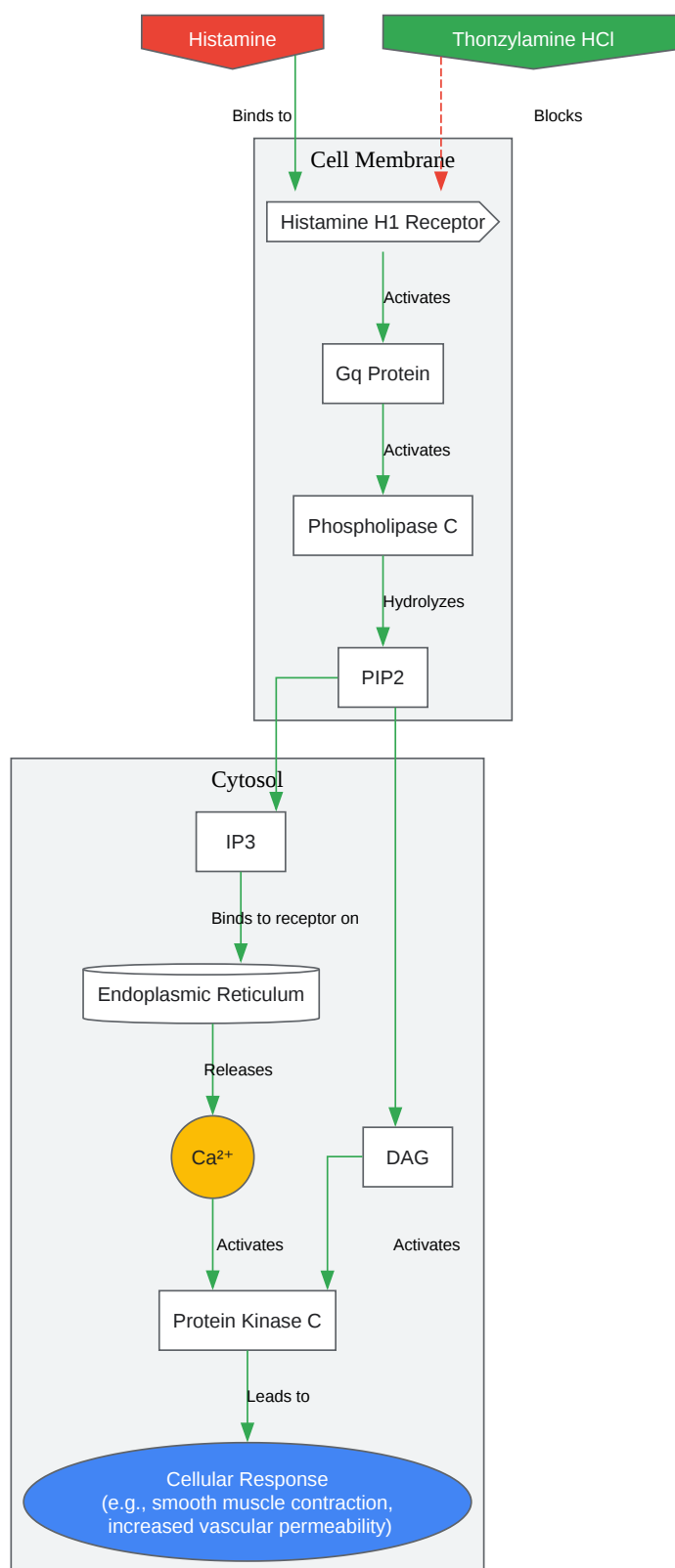
Thonzylamine is a first-generation antihistamine with anticholinergic properties. It is used for the symptomatic relief of allergic conditions such as hay fever and urticaria.

Mechanism of Action: Histamine H1 Receptor Signaling Pathway

Thonzylamine hydrochloride exerts its therapeutic effect by acting as a competitive antagonist at the histamine H1 receptor. Histamine, a key mediator in allergic reactions, normally binds to H1 receptors, which are G-protein coupled receptors (GPCRs). This binding activates the Gq alpha subunit, initiating a signaling cascade.

Activation of Gq leads to the stimulation of phospholipase C (PLC), which in turn hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP2) into two second messengers: inositol trisphosphate (IP3) and diacylglycerol (DAG). IP3 diffuses to the endoplasmic reticulum, where it binds to IP3 receptors, causing the release of intracellular calcium (Ca^{2+}). DAG, along with the increased intracellular Ca^{2+} , activates protein kinase C (PKC). This signaling pathway ultimately leads to the physiological effects of histamine, such as smooth muscle contraction, increased vascular permeability, and sensory nerve stimulation.

Thonzylamine, by blocking the binding of histamine to the H1 receptor, prevents the initiation of this signaling cascade, thereby antagonizing the effects of histamine and alleviating allergic symptoms.



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Caption: **Thonzylamine** HCl antagonism of the H1 receptor pathway.

Conclusion

Thonzylamine hydrochloride remains a relevant compound for study within the field of medicinal chemistry and pharmacology. This technical guide has provided a detailed summary of its chemical and physical properties, along with methodologies for their determination. The elucidation of its mechanism of action through the histamine H1 receptor signaling pathway offers a clear understanding of its therapeutic effects. The information presented herein is intended to support further research and development efforts involving this and related antihistaminic agents.

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References

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